

Addressing the hydrolytic stability of 2-Undecylimidazoline in aqueous solutions

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Compound of Interest

Compound Name: 2-Undecylimidazoline

Cat. No.: B3423292

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Technical Support Center: 2-Undecylimidazoline Hydrolytic Stability

A Guide for Researchers and Drug Development Professionals

Welcome to the technical support center for **2-Undecylimidazoline**. This guide is designed to provide researchers, scientists, and drug development professionals with in-depth insights and practical solutions for addressing the hydrolytic stability of **2-Undecylimidazoline** in aqueous solutions. Understanding and controlling this stability is critical for ensuring experimental reproducibility, formulation efficacy, and data integrity.

Section 1: Understanding the Hydrolytic Stability of 2-Undecylimidazoline

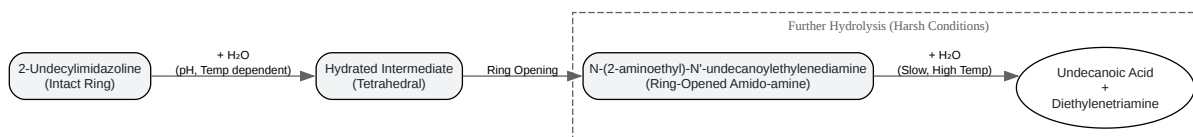
2-Undecylimidazoline, like other 2-substituted imidazolines, is susceptible to hydrolysis in aqueous environments. This is not a simple decomposition but a specific chemical reaction involving the cleavage of the imidazoline ring. The primary mechanism is a ring-opening reaction that occurs at the C=N (imine) bond within the heterocyclic structure.^{[1][2]}

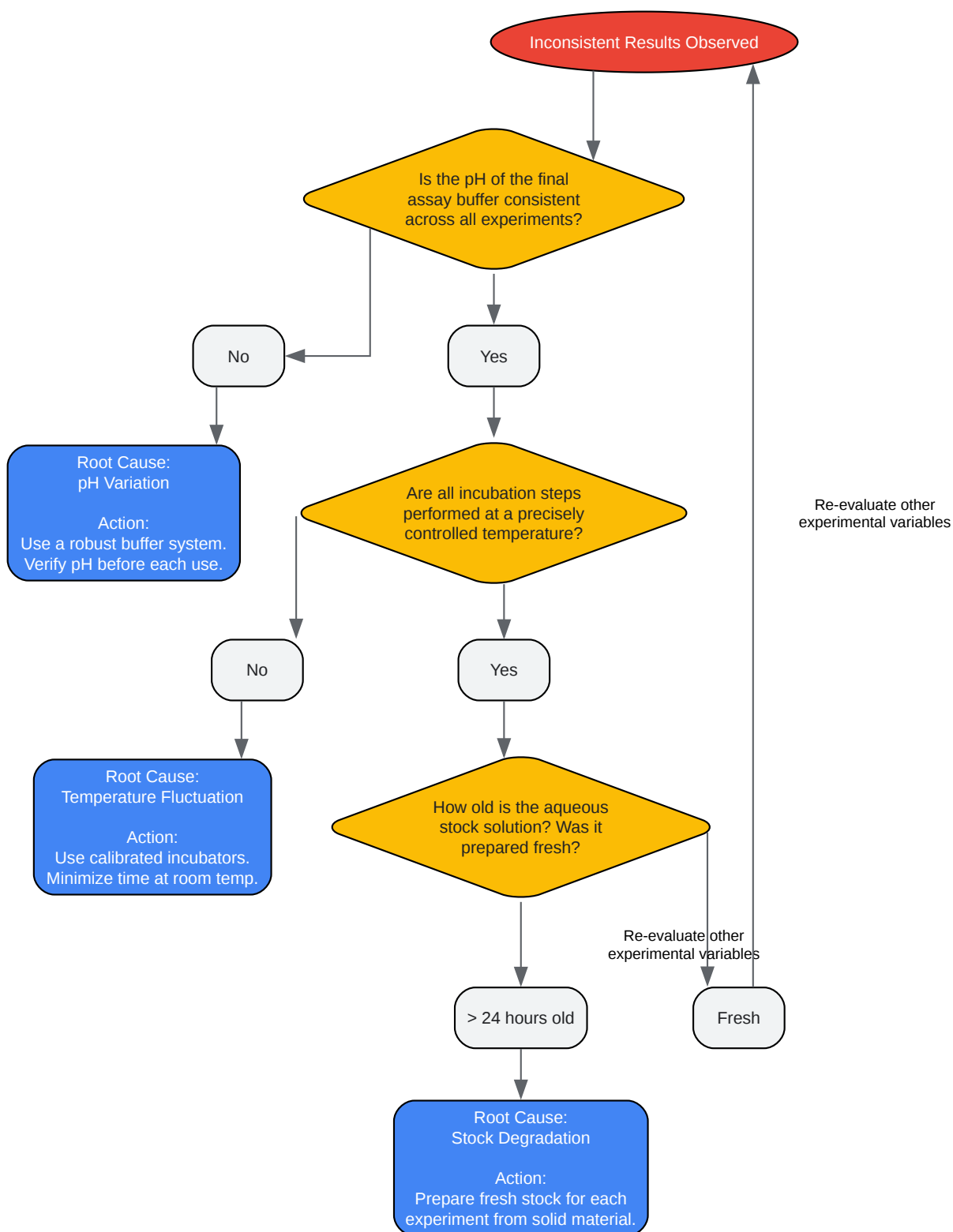
This reaction is catalyzed by both acidic and basic conditions and results in the formation of an N-(2-aminoethyl)-N'-undecanoylethylenediamine, which is a more stable amido-amine compound.^{[3][4][5]} At elevated temperatures, this amido-amine can undergo a second, slower

hydrolysis step, cleaving the amide bond to yield diethylenetriamine (DETA) and undecanoic acid.^[5]

The stability of the imidazoline ring is significantly influenced by its protonation state. In acidic aqueous solutions (e.g., CO₂-saturated brine at pH ~4.1), the nitrogen atoms in the ring become protonated.^{[5][6]} This positive charge can influence the molecule's interaction with water and its susceptibility to nucleophilic attack, which is a key step in hydrolysis.^{[6][7]}

Below is a diagram illustrating the primary hydrolytic pathway of **2-Undecylimidazoline**.





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